

A Technical Guide to Desmosterol ester-d6: Commercial Availability, and Applications

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Compound of Interest

Compound Name: Desmosterol ester-d6

Cat. No.: B15557264

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Desmosterol ester-d6**, a deuterated internal standard crucial for the accurate quantification of desmosterol and its esters in various biological matrices. This document outlines its commercial sources, provides key technical specifications, and details its application in mass spectrometry-based lipidomics. Furthermore, it explores the biological significance of desmosterol, particularly its role in cholesterol biosynthesis and the Liver X Receptor (LXR) signaling pathway.

Commercial Sources and Availability

Desmosterol ester-d6 and its non-esterified counterpart, Desmosterol-d6, are available from several reputable suppliers of research chemicals and stable isotope-labeled compounds. These standards are essential for researchers requiring high-purity, isotopically enriched molecules for precise quantification in complex biological samples. The following tables summarize the commercially available forms of deuterated desmosterol.

Table 1: Commercial Sources of **Desmosterol ester-d6**

Supplier	Product Name	Catalog Number	Molecular Formula	Form	Purity	Storage
Avanti Polar Lipids / Sigma-Aldrich	desmosterol (D6) ester	700184M	$C_{45}H_{70}D_6O_2$	Methylene chloride solution (1 mg/mL)	>99% (TLC)	-20°C
MedChem Express	Desmosterol ester-d6	HY-146823S	Not specified	Not specified	Not specified	-20°C

Table 2: Commercial Sources of Desmosterol-d6 (Non-esterified)

Supplier	Product Name	Catalog Number	Molecular Formula	Form	Isotopic Purity	Chemical Purity	Storage
Avanti Polar Lipids / Sigma-Aldrich	desmosterol-d6	700040P	C ₂₇ H ₃₈ D ₆ O	Powder	Not specified	>99% (TLC)	-20°C[1]
Cayman Chemical	24-dehydrocholesterol-d6	26777	C ₂₇ H ₃₈ D ₆ O	Solid	≥99% deuterated forms (d ₁ -d ₆); ≤1% d ₀	≥98%	-20°C[2][3]
MedChemExpress	Desmosterol-d6	HY-113224S	Not specified	Not specified	Not specified	99.38%	-80°C for 6 months; -20°C for 1 month[4]
LGC Standards	Desmosterol-d6	TRC-D296862	C ₂₇ H ₃₈ D ₆ O	Not specified	Not specified	Not specified	Not specified

Biological Significance and Signaling Pathways

Desmosterol is the immediate precursor to cholesterol in the Bloch pathway of cholesterol biosynthesis.[5][6] The conversion of desmosterol to cholesterol is catalyzed by the enzyme 3β-hydroxysterol Δ²⁴-reductase (DHCR24).[7] Beyond its role as a biosynthetic intermediate, desmosterol has emerged as a significant signaling molecule, primarily through its activity as a ligand for Liver X Receptors (LXRs).[8]

LXRs are nuclear receptors that play a pivotal role in regulating cholesterol homeostasis, fatty acid metabolism, and inflammatory responses.[9][10] Activation of LXRs by ligands such as

desmosterol leads to the transcriptional regulation of target genes involved in these processes.

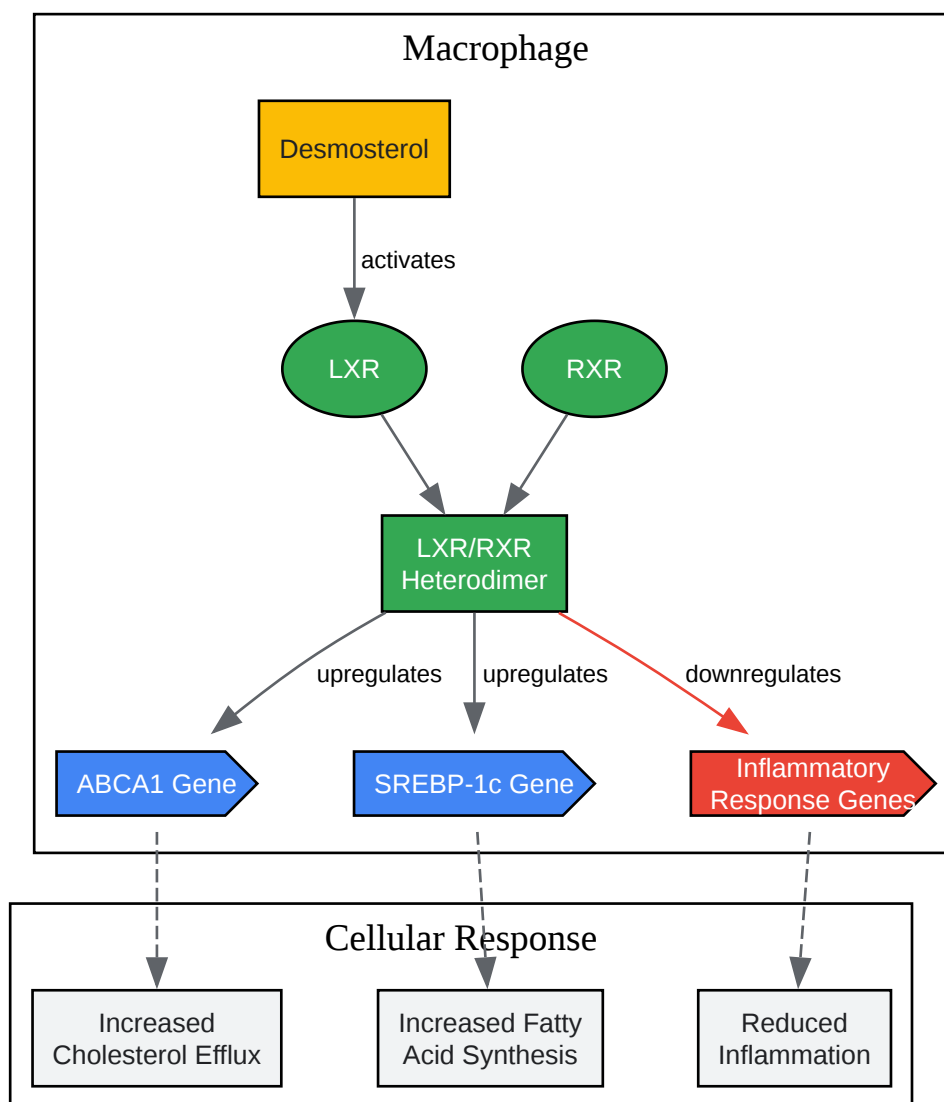
[5][11]

Below are diagrams illustrating the cholesterol biosynthesis pathway and the LXR signaling pathway involving desmosterol.



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Bloch Pathway of Cholesterol Biosynthesis



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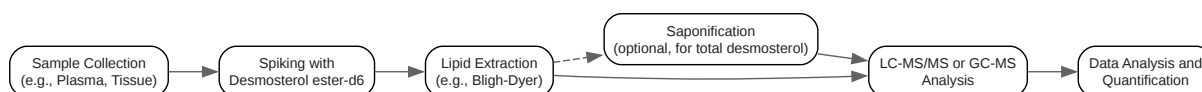
Desmosterol-mediated LXR Signaling Pathway

Experimental Protocols and Applications

Desmosterol ester-d6 and Desmosterol-d6 are primarily used as internal standards in mass spectrometry-based quantitative analyses. Their deuteration allows for differentiation from the endogenous, non-labeled analytes, thereby enabling accurate and precise quantification.

General Experimental Workflow for Lipidomics Analysis

A typical workflow for the analysis of desmosterol and its esters in biological samples involves several key steps:

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General Lipidomics Workflow

Detailed Methodologies

1. Sample Preparation:

- **Lipid Extraction:** A common method for extracting lipids from biological matrices is the Bligh-Dyer method or a modified version using methyl-tert-butyl ether (MTBE).[12] The deuterated internal standard, **Desmosterol ester-d6**, should be added to the sample prior to extraction to account for any sample loss during processing.[13]
- **Saponification:** To measure the total desmosterol content (both free and esterified forms), a saponification step is required. This involves hydrolyzing the sterol esters to free sterols using a strong base like potassium hydroxide.[14]

2. Chromatographic Separation and Mass Spectrometric Analysis:

- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): This is a widely used technique for the analysis of sterols.
 - Chromatography: Reversed-phase chromatography using a C18 column is typically employed to separate desmosterol from other sterols.[\[14\]](#)[\[15\]](#)
 - Ionization: Atmospheric pressure chemical ionization (APCI) in the positive ion mode is often used for sterol analysis.[\[16\]](#)
 - Detection: Multiple Reaction Monitoring (MRM) is a sensitive and specific detection method. For desmosterol, a common MRM transition is m/z 367.4 \rightarrow 147.1.[\[16\]](#) For Desmosterol-d6, the corresponding transition would be monitored to allow for ratiometric quantification.
- Gas Chromatography-Mass Spectrometry (GC-MS):
 - Derivatization: Sterols are often derivatized, for example, by silylation, to improve their volatility and chromatographic properties.
 - Analysis: The derivatized sterols are then separated on a suitable GC column and detected by mass spectrometry.[\[14\]](#)

Table 3: Example LC-MS/MS Parameters for Desmosterol Analysis

Parameter	Condition	Reference
Liquid Chromatography		
Column	Reversed-phase C18 (e.g., 100 x 2.1 mm, 1.9 µm)	[16]
Mobile Phase	Gradient elution with methanol/water mixtures	[14]
Flow Rate	0.2 - 0.8 mL/min	[14]
Mass Spectrometry		
Ionization Mode	Positive APCI	[16]
MRM Transition (Desmosterol)	m/z 367.4 → 147.1	[16]
MRM Transition (Internal Standard)	e.g., 25-hydroxycholesterol-d6: m/z 375.6 → 95.1	[16]

Conclusion

Desmosterol ester-d6 and its non-esterified form are indispensable tools for researchers in the fields of lipidomics, drug development, and biomedical research. Their commercial availability from various suppliers provides access to high-quality internal standards necessary for accurate and reproducible quantification of desmosterol. Understanding the biological roles of desmosterol in cholesterol metabolism and LXR signaling, coupled with robust analytical methodologies, will continue to advance our knowledge of lipid-related physiological and pathological processes.

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